

Spectroscopic Characterization of 5-Chloro-2-methoxy-4-methylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-2-methoxy-4-methylbenzenesulfonamide

CAS No.: 199590-75-5

Cat. No.: B168620

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This technical guide provides an in-depth analysis of the spectroscopic data for **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** (CAS 199590-75-5). Designed for researchers, scientists, and professionals in drug development, this document will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) as they apply to the structural elucidation of this compound. While experimental spectra for this specific molecule are not widely published, this guide will present predicted data based on established spectroscopic principles, along with validated protocols for data acquisition.

Compound Overview and Structural Elucidation Strategy

5-Chloro-2-methoxy-4-methylbenzenesulfonamide is a substituted aromatic sulfonamide. The structural confirmation of such molecules is paramount in chemical synthesis and drug discovery to ensure purity, identity, and to understand its chemical behavior. Spectroscopic

methods provide a non-destructive means to probe the molecular structure and connectivity of atoms.

Our approach to characterizing this molecule involves a multi-technique strategy. ^1H and ^{13}C NMR will elucidate the carbon-hydrogen framework, IR spectroscopy will identify key functional groups, and mass spectrometry will confirm the molecular weight and provide fragmentation patterns that offer further structural insights.

Molecular Structure:

Figure 1: Chemical structure of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise structure of an organic molecule in solution. By analyzing the chemical shifts, coupling constants, and integration of the proton (^1H) and carbon-13 (^{13}C) nuclei, a complete picture of the molecule's connectivity can be assembled.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

The ^1H NMR spectrum is predicted to show distinct signals for the aromatic protons, the methoxy group, the methyl group, and the sulfonamide protons. The solvent choice, typically deuterated chloroform (CDCl_3) or dimethyl sulfoxide ($\text{DMSO}-d_6$), can influence the chemical shift of labile protons like those on the sulfonamide group.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.8	s	1H	Ar-H (H-6)	This proton is ortho to the strongly electron-withdrawing sulfonyl group, leading to a significant downfield shift.
~7.0	s	1H	Ar-H (H-3)	This proton is shielded by the ortho-methoxy group and is expected to appear more upfield.
~5.0	br s	2H	-SO ₂ NH ₂	The chemical shift of sulfonamide protons is variable and depends on concentration and solvent. The signal is often broad.
~3.9	s	3H	-OCH ₃	Methoxy groups on an aromatic ring typically resonate in this region.
~2.4	s	3H	Ar-CH ₃	Aromatic methyl groups generally

appear in this
upfield region.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

The proton-decoupled ^{13}C NMR spectrum will provide information on all unique carbon atoms in the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~155	C-2 (C-OCH_3)	The carbon attached to the oxygen of the methoxy group is significantly deshielded.
~140	C-1 (C-SO_2)	The carbon atom directly bonded to the electron-withdrawing sulfonamide group appears downfield.
~138	C-4 (C-CH_3)	The ipso-carbon of the methyl group.
~132	C-5 (C-Cl)	The carbon bearing the chlorine atom.
~128	C-6	Aromatic CH.
~112	C-3	Aromatic CH, shielded by the methoxy group.
~56	$-\text{OCH}_3$	The carbon of the methoxy group itself.
~20	Ar-CH_3	The carbon of the aromatic methyl group.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer. Tune and shim the instrument to ensure optimal magnetic field homogeneity.
- ¹H NMR Acquisition:
 - Acquire a standard one-pulse ¹H NMR spectrum.
 - Set the spectral width to cover the range of -2 to 12 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C{¹H} spectrum.
 - Set the spectral width to cover the range of 0 to 200 ppm.
 - Use a 45-degree pulse angle and a relaxation delay of 2 seconds.
 - Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ¹³C.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., CDCl₃ at 7.26 ppm for ¹H and 77.16 ppm for ¹³C).

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies

corresponding to the vibrations of chemical bonds.

Predicted Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
3350-3250	Medium, Sharp (two bands)	N-H symmetric & asymmetric stretching	Sulfonamide (-SO ₂ NH ₂)
3100-3000	Medium	C-H stretching	Aromatic C-H
2950-2850	Medium	C-H stretching	Aliphatic C-H (-CH ₃ , -OCH ₃)
1600-1450	Medium to Strong	C=C stretching	Aromatic Ring
1350-1300	Strong	S=O asymmetric stretching	Sulfonamide (-SO ₂ NH ₂)
1170-1150	Strong	S=O symmetric stretching	Sulfonamide (-SO ₂ NH ₂)
1250-1000	Strong	C-O stretching	Aryl-O-CH ₃
800-600	Strong	C-Cl stretching	Aryl-Cl

The presence of two distinct N-H stretching bands and the strong, characteristic S=O stretching absorptions would be key indicators for the sulfonamide group.^[1]

Experimental Protocol for IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) of the FTIR spectrometer is clean. Record a background spectrum.
- Sample Application: Place a small amount (a few milligrams) of the solid **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** powder onto the ATR crystal.
- Data Acquisition: Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.

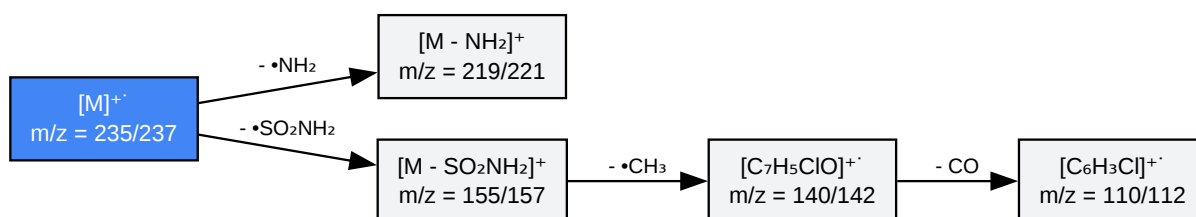
- Spectrum Collection: Co-add a sufficient number of scans (e.g., 16-32) over the range of 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} .
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. The fragmentation pattern observed in the mass spectrum can also offer valuable clues about the molecule's structure.

Predicted Mass Spectrum Data (Electron Ionization - EI)

- Molecular Ion (M^+): The molecular formula is $\text{C}_8\text{H}_{10}\text{ClNO}_3\text{S}$, with a monoisotopic mass of 235.01 g/mol .[2] The mass spectrum should show a molecular ion peak at $m/z = 235$. A characteristic isotopic pattern for the presence of one chlorine atom ($M+2$ peak at $m/z = 237$ with approximately one-third the intensity of the M^+ peak) is expected and would be a key confirmation.
- Major Fragmentation Pathways: Electron ionization is a high-energy technique that will likely cause significant fragmentation.



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Figure 2: Predicted major fragmentation pathway for **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** under EI-MS conditions.

Key Predicted Fragments:

m/z (for ³⁵ Cl)	Proposed Structure/Formula
235	[C ₈ H ₁₀ ClNO ₃ S] ⁺ (Molecular Ion)
220	[M - CH ₃] ⁺
155	[M - SO ₂ NH ₂] ⁺
140	[C ₇ H ₅ ClO] ⁺

Experimental Protocol for Mass Spectrometry Data Acquisition (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by Gas Chromatography (GC-MS) if the compound is sufficiently volatile and thermally stable.
- **Ionization:** Ionize the sample using a standard electron ionization source (typically 70 eV).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions to generate the mass spectrum.
- **Data Analysis:** Analyze the resulting spectrum to identify the molecular ion peak, its isotopic pattern, and the major fragment ions.

Conclusion

The structural integrity of **5-Chloro-2-methoxy-4-methylbenzenesulfonamide** can be confidently established through a synergistic application of NMR, IR, and Mass Spectrometry. This guide provides the expected spectroscopic data and robust protocols for their acquisition. The predicted ¹H and ¹³C NMR spectra offer a detailed map of the proton and carbon environments. The characteristic IR absorptions confirm the presence of key functional groups, particularly the sulfonamide moiety. Finally, mass spectrometry validates the molecular weight and provides fragmentation data consistent with the proposed structure. These analytical methodologies, when employed together, form a self-validating system for the comprehensive

characterization of this and related molecules, ensuring the highest degree of scientific integrity for research and development applications.

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